

Unraveling "Antibacterial Agent 166": A Technical Guide to Two Distinct Antimicrobial Entities

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Compound of Interest

Compound Name: *Antibacterial agent 166*

Cat. No.: *B15580499*

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This technical guide provides an in-depth analysis of two distinct antimicrobial agents identified as "**Antibacterial Agent 166**." This document serves as a core resource for researchers, scientists, and drug development professionals, offering a comprehensive overview of a protein-based bacteriocin and a small-molecule inhibitor. This guide delineates their chemical structures, physicochemical properties, mechanisms of action, and relevant experimental protocols.

The designation "**Antibacterial Agent 166**" has been attributed to two separate compounds in scientific literature and commercial listings:

- Bacteriocin PA166: A 49.38 kDa proteinaceous bacteriocin produced by *Pseudomonas* sp. strain 166, demonstrating broad-spectrum antibacterial activity.
- **Antibacterial Agent 166** (Compound 19q): A small-molecule, Nitisinone-derivative, identified as a selective inhibitor of the bacterium *Fusobacterium nucleatum*.

This guide will address each agent separately to provide clarity and detailed technical information.

Part 1: Bacteriocin PA166

Bacteriocin PA166 is a promising protein-based antibacterial agent with significant potential for clinical applications. Isolated from *Pseudomonas* sp. strain 166, found in soil samples from the Changbai Mountains, it exhibits potent activity against a range of pathogenic bacteria.[\[1\]](#)

Physicochemical Properties

Bacteriocin PA166 is characterized by its stability under various conditions, a critical attribute for its potential as a therapeutic drug.

Property	Value	Reference
Molecular Mass	49.38 kDa	[1]
pH Stability	Stable in a pH range of 2-10	[1]
Thermal Stability	Stable at 40, 60, 80, and 100°C	[1]
Effect of Metal Ions	Antimicrobial activity is slightly inhibited by Ca^{2+} , K^+ , and Mg^{2+}	[1]

Antibacterial Spectrum and Efficacy

Bacteriocin PA166 has demonstrated a significant inhibitory effect against several clinically relevant bacteria.

Target Organism	Minimum Inhibitory Concentration (MIC) / Minimum Bactericidal Concentration (MBC)	Reference
Pasteurella multocida	MBC: 2 to 8 µg/ml	[1]
Mannheimia haemolytica	Active	[1]
Enterococcus faecium	Active	[1]
Methicillin-resistant Staphylococcus aureus (MRSA)	Active	[1]
Salmonella gallinarum	Active	[1]

Mechanism of Action

The primary antibacterial mechanism of Bacteriocin PA166 involves the disruption of the bacterial cell membrane.^[1] Fluorescence spectroscopy studies have indicated that the bacteriocin compromises the integrity of the cell membrane, leading to cell death.^[1]

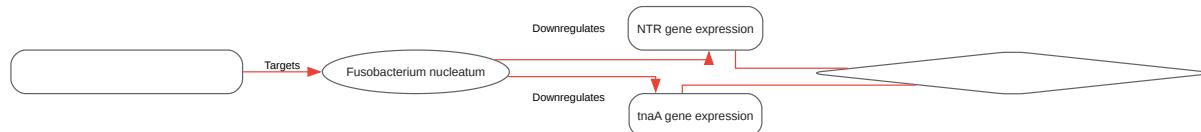
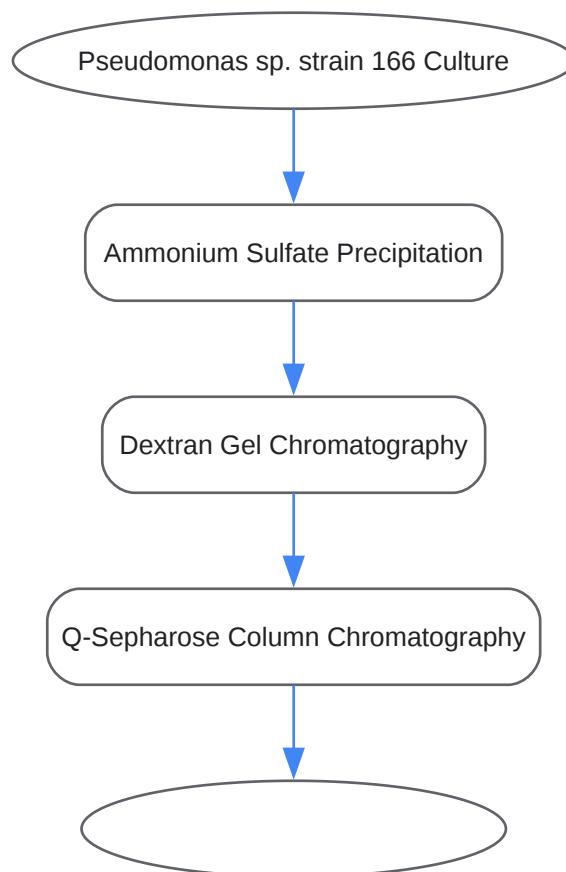


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Mechanism of Action of Bacteriocin PA166.

Experimental Protocols

The purification of Bacteriocin PA166 is a multi-step process designed to isolate the protein from the culture supernatant of *Pseudomonas* sp. strain 166.^[1]



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References

- 1. Antibacterial activity and cytotoxicity of a novel bacteriocin isolated from *Pseudomonas* sp. strain 166 - PMC [pmc.ncbi.nlm.nih.gov]
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